

Mass Spectrometry Fragmentation Analysis of 1,1-Dibromoethane: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Dibromoethane

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This in-depth technical guide provides a comprehensive overview of the mass spectrometry fragmentation pattern of **1,1-dibromoethane**. The document details the characteristic fragmentation pathways, presents quantitative data on major fragment ions, and outlines a standard experimental protocol for its analysis using gas chromatography-mass spectrometry (GC-MS). This guide is intended to serve as a valuable resource for researchers and professionals in the fields of analytical chemistry, environmental science, and drug development who may encounter this compound in their work.

Introduction to the Mass Spectrometry of 1,1-Dibromoethane

1,1-Dibromoethane ($C_2H_4Br_2$) is a halogenated hydrocarbon that can be analyzed effectively using mass spectrometry, particularly with electron ionization (EI). The presence of two bromine atoms, which exist as two stable isotopes (^{79}Br and ^{81}Br) in an approximate 1:1 natural abundance, results in a characteristic and readily identifiable isotopic pattern in the mass spectrum.^[1] Understanding the fragmentation of **1,1-dibromoethane** is crucial for its unambiguous identification in complex matrices.

Upon electron ionization, the **1,1-dibromoethane** molecule loses an electron to form a molecular ion ($[C_2H_4Br_2]^+$). Due to the isotopic distribution of the two bromine atoms, this molecular ion is observed as a triplet of peaks at m/z 186, 188, and 190, with a characteristic

intensity ratio of approximately 1:2:1.[1] The subsequent fragmentation of this molecular ion is dominated by the cleavage of the carbon-bromine bond, which is weaker than the carbon-carbon and carbon-hydrogen bonds.

Quantitative Fragmentation Data

The electron ionization mass spectrum of **1,1-dibromoethane** is characterized by several key fragment ions. The relative intensities of these ions are crucial for confirming the compound's identity. The data presented in the table below has been compiled from the National Institute of Standards and Technology (NIST) Mass Spectrometry Data Center.[2]

m/z	Proposed Fragment Ion	Chemical Formula	Relative Intensity (%)
26	Ethyne radical cation	$[\text{C}_2\text{H}_2]^{+\cdot}$	25
27	Ethenyl cation	$[\text{C}_2\text{H}_3]^+$	75
79	Bromine cation	$[\text{}^{79}\text{Br}]^+$	10
81	Bromine cation	$[\text{}^{81}\text{Br}]^+$	10
93	Bromomethyl cation	$[\text{CH}_2\text{}^{79}\text{Br}]^+$	15
95	Bromomethyl cation	$[\text{CH}_2\text{}^{81}\text{Br}]^+$	15
107	Bromoethyl cation	$[\text{C}_2\text{H}_4\text{}^{79}\text{Br}]^+$	100 (Base Peak)
109	Bromoethyl cation	$[\text{C}_2\text{H}_4\text{}^{81}\text{Br}]^+$	98
171	Loss of a methyl group	$[\text{CHBr}_2]^+$	5
173	Loss of a methyl group	$[\text{CH}^{79}\text{Br}^{81}\text{Br}]^+$	10
175	Loss of a methyl group	$[\text{CH}^{81}\text{Br}_2]^+$	5
186	Molecular Ion	$[\text{C}_2\text{H}_4\text{}^{79}\text{Br}_2]^{+\cdot}$	15
188	Molecular Ion	$[\text{C}_2\text{H}_4\text{}^{79}\text{Br}^{81}\text{Br}]^{+\cdot}$	30
190	Molecular Ion	$[\text{C}_2\text{H}_4\text{}^{81}\text{Br}_2]^{+\cdot}$	15

Experimental Protocol for GC-MS Analysis

The following protocol outlines a standard method for the analysis of **1,1-dibromoethane** using gas chromatography coupled with electron ionization mass spectrometry (GC-EI-MS).

3.1. Sample Preparation

- Prepare a stock solution of **1,1-dibromoethane** in a volatile organic solvent such as methanol or hexane at a concentration of 1 mg/mL.

- Perform serial dilutions of the stock solution to prepare calibration standards in the desired concentration range (e.g., 1-100 µg/mL).
- For unknown samples, dissolve a precisely weighed amount in a suitable solvent. If the sample is in an aqueous matrix, a liquid-liquid extraction or purge-and-trap technique may be necessary.

3.2. Gas Chromatography (GC) Parameters

- GC System: A standard gas chromatograph equipped with a split/splitless injector.
- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is suitable for separating volatile halogenated hydrocarbons.
- Injector Temperature: 250 °C.
- Injection Mode: Splitless injection (1 µL) for trace analysis or split injection for higher concentrations.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp: Increase to 150 °C at a rate of 10 °C/min.
 - Final hold: Hold at 150 °C for 5 minutes.

3.3. Mass Spectrometry (MS) Parameters

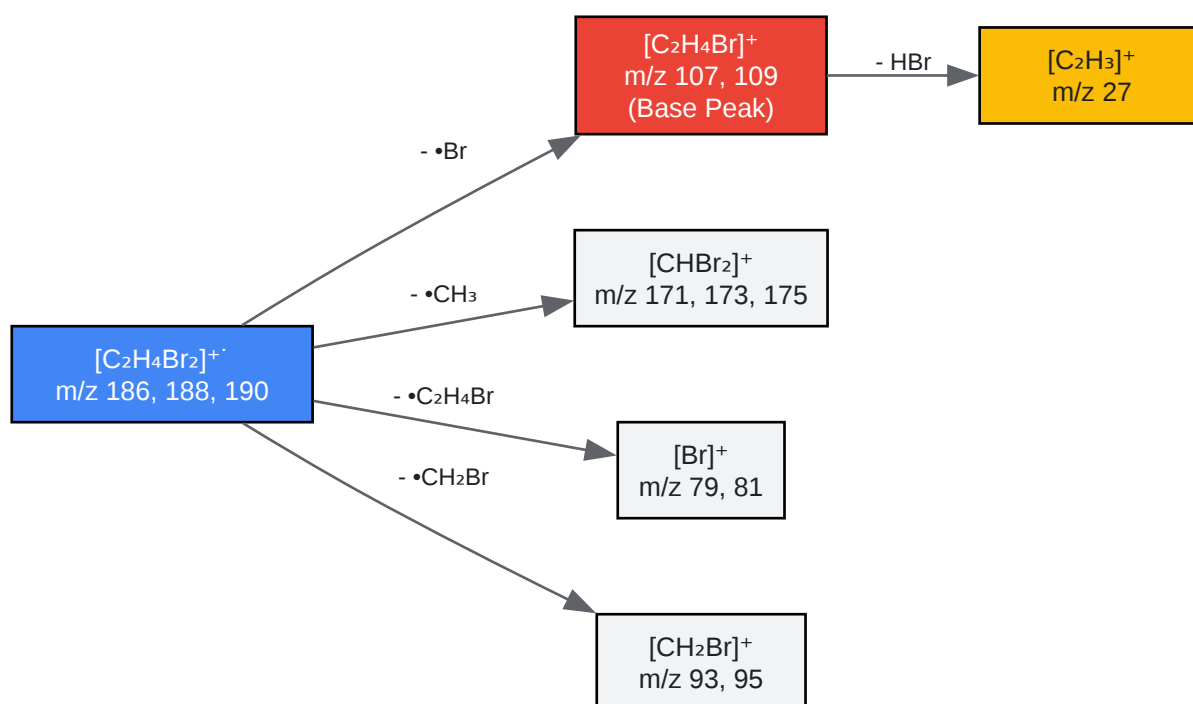
- MS System: A quadrupole or ion trap mass spectrometer.
- Ionization Mode: Electron Ionization (EI).[\[3\]](#)
- Ionization Energy: 70 eV.[\[3\]](#)
- Source Temperature: 230 °C.

- Quadrupole Temperature: 150 °C.
- Mass Range: Scan from m/z 25 to 250.
- Scan Rate: 2 scans/second.
- Transfer Line Temperature: 280 °C.

Visualizations

4.1. Fragmentation Pathway of **1,1-Dibromoethane**

The following diagram illustrates the primary fragmentation pathways of **1,1-dibromoethane** upon electron ionization.

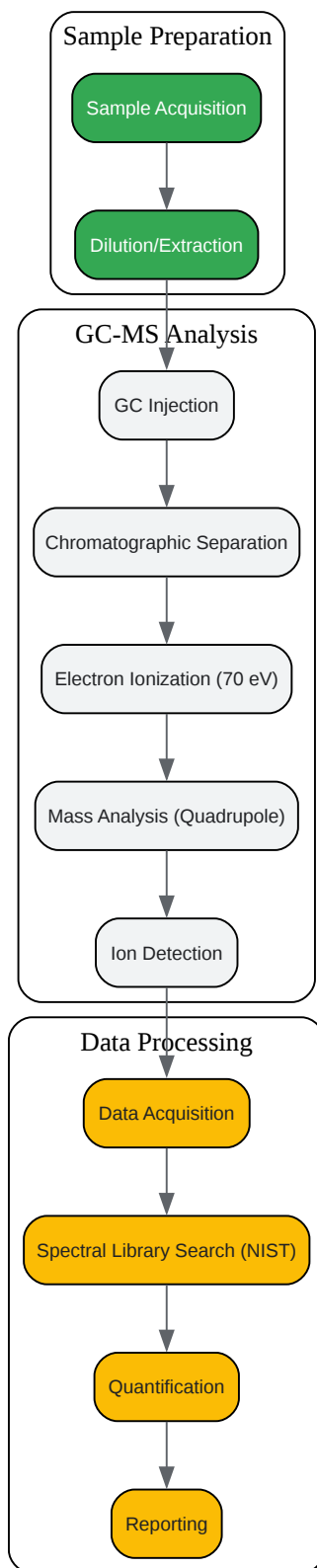


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Caption: Fragmentation pathway of **1,1-Dibromoethane**.

4.2. Experimental Workflow for GC-MS Analysis

This diagram outlines the general workflow for the analysis of a volatile organic compound like **1,1-dibromoethane** using GC-MS.



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Caption: GC-MS analysis workflow.

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References

- 1. C₂H₄Br₂ CH₃CHBr₂ mass spectrum of 1,1-dibromoethane fragmentation pattern of m/z m/e ions for analysis and identification of 1,1-dibromoethane image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 2. Ethane, 1,1-dibromo- [webbook.nist.gov]
- 3. Electron Ionization in GC-MS: The Gold Standard for Volatile Compound Analysis - MetwareBio [metwarebio.com]
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